

# Dissolving Pimicotinib Hydrochloride for Cell Culture: An Application Note and Protocol

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## Compound of Interest

Compound Name: *Pimicotinib hydrochloride*

CAS No.: *2759304-23-7*

Cat. No.: *B15580091*

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## Abstract

**Pimicotinib hydrochloride** is a potent and selective inhibitor of the colony-stimulating factor 1 receptor (CSF1R), a key signaling protein implicated in various cellular processes, including the proliferation and differentiation of macrophages.[1] Its efficacy in preclinical and clinical studies has made it a compound of significant interest for research in oncology and immunology.[2][3] [4] Proper dissolution and handling of **Pimicotinib hydrochloride** are critical for obtaining accurate and reproducible results in cell-based assays. This document provides a detailed protocol for the dissolution of **Pimicotinib hydrochloride**, preparation of stock solutions, and its application in cell culture experiments.

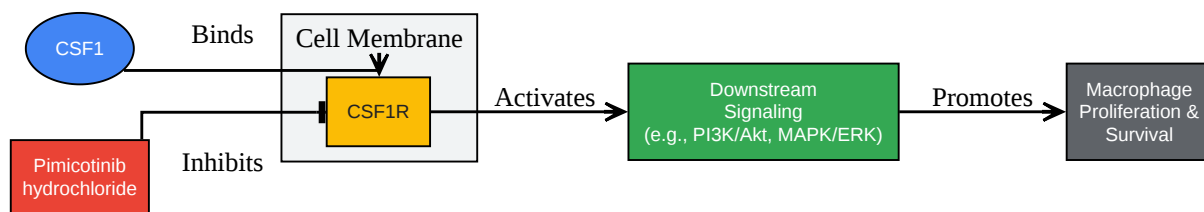
## Data Presentation

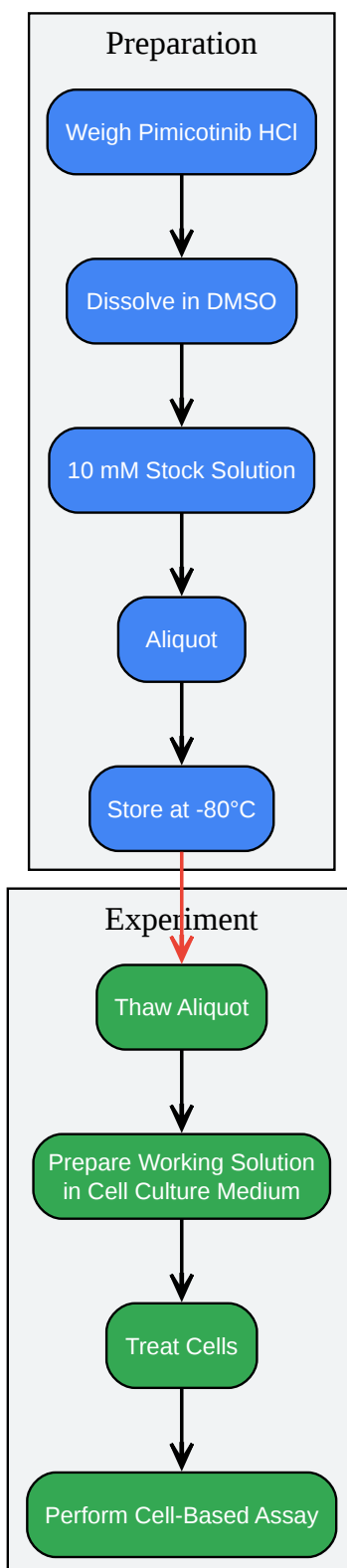
The solubility and stability of **Pimicotinib hydrochloride** are crucial for its effective use in in vitro studies. The following table summarizes the key quantitative data for dissolving and storing this compound.

| Parameter               | Value                    | Solvent                                                                                   | Notes                                                                                                                     | Source         |
|-------------------------|--------------------------|-------------------------------------------------------------------------------------------|---------------------------------------------------------------------------------------------------------------------------|----------------|
| Solubility              | 100 mg/mL<br>(237.83 mM) | DMSO                                                                                      | Ultrasonic assistance may be required. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic. | MedchemExpress |
| 84 mg/mL<br>(199.77 mM) | DMSO                     | Use fresh DMSO as moisture can reduce solubility.                                         | Selleck Chemicals                                                                                                         |                |
| Insoluble               | Water                    | ---                                                                                       | Selleck Chemicals                                                                                                         |                |
| Stock Solution Storage  | -80°C                    | DMSO                                                                                      | Stable for up to 6 months.                                                                                                | MedchemExpress |
| -20°C                   | DMSO                     | Stable for up to 1 month. Aliquoting is recommended to avoid repeated freeze-thaw cycles. | MedchemExpress, Selleck Chemicals                                                                                         |                |
| Molecular Weight        | 420.46 g/mol             | ---                                                                                       | ---                                                                                                                       | PubChem        |
| IC50 (CSF1R)            | 19.48 nM                 | ---                                                                                       | Determined by inhibiting ADP production.                                                                                  | MedchemExpress |

## Signaling Pathway

**Pimicotinib hydrochloride** primarily targets the CSF1R signaling pathway. Understanding this pathway is essential for designing and interpreting experiments.





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## References

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